

1,6-Dichloronaphthalene molecular weight and formula

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Compound of Interest

Compound Name: 1,6-Dichloronaphthalene

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An In-depth Technical Guide on **1,6-Dichloronaphthalene**: Molecular Properties

This guide provides essential information regarding the molecular formula and weight of **1,6-Dichloronaphthalene**, a compound of interest for researchers, scientists, and professionals in drug development.

Quantitative Molecular Data

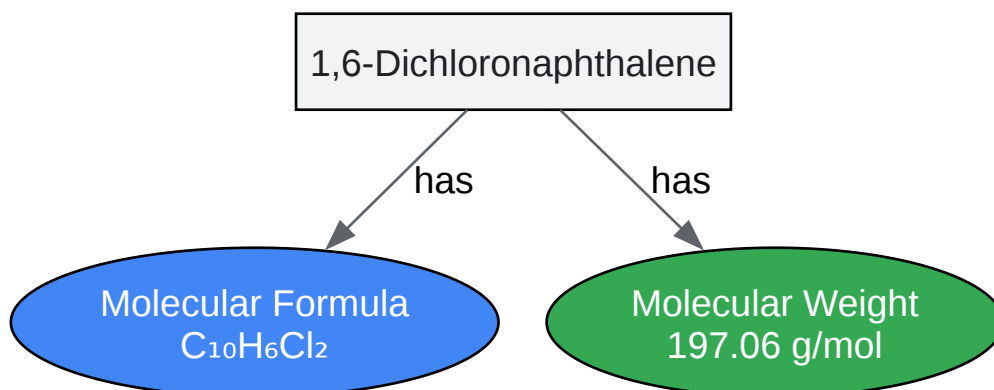
The fundamental molecular properties of **1,6-Dichloronaphthalene** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and material specification.

Parameter	Value
Molecular Formula	C ₁₀ H ₆ Cl ₂ [1] [2] [3] [4] [5]
Molecular Weight	197.06 g/mol [1] [3] [4]
Monoisotopic Mass	195.9846556 Da [1] [2]

Note: The molecular weight may slightly vary depending on the source, with values such as 197.058 g/mol also being reported.[\[2\]](#)

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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Molecular properties of **1,6-Dichloronaphthalene**.

Experimental Protocols

Detailed experimental protocols for determining the molecular weight of **1,6-Dichloronaphthalene** typically involve mass spectrometry.

Methodology: Mass Spectrometry for Molecular Weight Determination

- **Sample Preparation:** A dilute solution of **1,6-Dichloronaphthalene** is prepared in a suitable volatile organic solvent, such as acetonitrile or methanol.
- **Ionization:** The sample is introduced into the mass spectrometer. Electron ionization (EI) is a common technique for this type of aromatic compound. In EI, the sample molecules are bombarded with a high-energy electron beam, causing the loss of an electron and the formation of a positively charged molecular ion (M⁺).
- **Mass Analysis:** The resulting ions are accelerated and passed through a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value.

- **Data Interpretation:** The resulting mass spectrum will show a peak corresponding to the molecular ion. The m/z value of this peak provides the molecular weight of the compound. For **1,6-Dichloronaphthalene**, the presence of two chlorine atoms will result in a characteristic isotopic pattern (due to the natural abundance of ^{35}Cl and ^{37}Cl) that can be used to confirm the compound's identity.

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